

A Comprehensive Technical Guide to the Physical Properties of 1-Adamantyl Isocyanate

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Compound of Interest

Compound Name: **1-Adamantyl isocyanate**

Cat. No.: **B1270882**

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Introduction

1-Adamantyl isocyanate is a unique bifunctional molecule characterized by a rigid, three-dimensional adamantane cage structure attached to a highly reactive isocyanate group. This combination of a bulky, lipophilic hydrocarbon core and a reactive functional group imparts distinct physical and chemical properties that make it a valuable building block in medicinal chemistry and materials science. Its derivatives have been investigated for various therapeutic applications, including as inhibitors of soluble epoxide hydrolase. A thorough understanding of its physical properties is crucial for its effective handling, application in synthesis, and for the rational design of new molecules.

This technical guide provides a detailed overview of the key physical properties of **1-Adamantyl isocyanate**, outlines standard experimental protocols for their determination, and illustrates relevant experimental and logical workflows.

Core Physical and Chemical Properties

The physical characteristics of **1-Adamantyl isocyanate** are summarized below. These properties are largely influenced by the sterically demanding and highly symmetric adamantane core.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₅ NO	[1][2][3]
Molecular Weight	177.24 g/mol	[1][2][3]
Appearance	White to off-white crystalline powder	[2][4]
Melting Point	144-149 °C	[1][5][6]
Boiling Point	247.1 - 309.18 °C (estimated)	[5][6]
Density	1.029 - 1.34 g/cm ³ (estimated)	[5][6]
Refractive Index	~1.5302 (estimated)	[6]
Solubility	Limited solubility in water; soluble in organic solvents like acetone, dichloromethane, and ethyl acetate.	

Detailed Discussion of Physical Properties

Melting and Boiling Points

1-Adamantyl isocyanate is a solid at room temperature, a characteristic that distinguishes it from many lower molecular weight isocyanates. Its relatively high melting point of 144-149°C is a direct consequence of the rigid and symmetrical adamantane cage, which allows for efficient crystal packing and strong intermolecular van der Waals forces. The boiling point is difficult to measure experimentally due to potential decomposition at elevated temperatures. Computationally estimated values range from 247.1°C to 309.18°C at standard pressure, reflecting the significant energy required to overcome the strong intermolecular attractions in the liquid state.[5][6]

Density and Refractive Index

The density of **1-adamantyl isocyanate** has been reported in a range of 1.0290 to 1.34 g/cm³. [5][6] The higher end of this range is more commonly cited and is attributed to the efficient packing of the adamantane structures in the solid state. The refractive index, a measure of how

light propagates through the material, has been estimated to be approximately 1.5302.[\[6\]](#)

Direct experimental measurement is challenging due to the solid nature of the compound at room temperature.

Solubility Profile

The solubility of **1-Adamantyl isocyanate** is dictated by its predominantly hydrophobic adamantane core. Consequently, it exhibits limited solubility in water. However, it is readily soluble in a variety of common organic solvents, including acetone, dichloromethane, and ethyl acetate. This solubility profile is a critical consideration for its use in organic synthesis, dictating the choice of reaction solvents and purification methods.

Experimental Protocols

The following are detailed, generalized methodologies for the determination of the key physical properties of solid organic compounds like **1-Adamantyl isocyanate**.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature range over which a solid compound melts.

[\[7\]](#)[\[8\]](#)[\[9\]](#)

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **1-Adamantyl isocyanate** (finely powdered)
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of finely powdered **1-Adamantyl isocyanate** is introduced into the open end of a capillary tube. The tube is then gently tapped on a hard

surface to pack the solid into the sealed end, aiming for a sample height of 1-2 mm.[7]

- Apparatus Setup: The capillary tube is placed into the heating block of the melting point apparatus.[9] The thermometer is inserted into its designated holder.
- Approximate Melting Point: A rapid heating rate (e.g., 10-20 °C/min) is initially used to get an approximate melting range.[10]
- Accurate Melting Point: The apparatus is allowed to cool. A fresh sample is prepared and the heating process is repeated. This time, the heating rate is slowed to about 1-2 °C/min when the temperature is within 15-20 °C of the approximate melting point.[9]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[8][9]

Density Determination (Gas Pycnometry)

For a solid powder, gas pycnometry is a suitable method to determine its skeletal density.[11]

Materials:

- Gas pycnometer
- Sample of **1-Adamantyl isocyanate**
- Analytical balance
- Helium gas

Procedure:

- Sample Weighing: A precise mass of the **1-Adamantyl isocyanate** sample is determined using an analytical balance.[11]
- Sample Loading: The weighed sample is placed into the sample chamber of the gas pycnometer.[11]

- Measurement: The instrument is sealed, and the analysis is initiated. The pycnometer works by pressurizing a reference chamber with helium and then allowing the gas to expand into the sample chamber.[11] By measuring the pressure change, the volume of the solid sample is accurately determined based on Archimedes' principle of fluid displacement.[11][12]
- Calculation: The density is automatically calculated by the instrument's software by dividing the mass of the sample by its measured volume.[11]

Solubility Determination (Qualitative)

This protocol provides a qualitative assessment of a compound's solubility in various solvents.

[1][5][6]

Materials:

- Test tubes
- Sample of **1-Adamantyl isocyanate**
- Various solvents (e.g., water, acetone, dichloromethane, ethyl acetate)
- Spatula
- Vortex mixer (optional)

Procedure:

- Sample Addition: Approximately 25 mg of **1-Adamantyl isocyanate** is placed into a clean, dry test tube.[5]
- Solvent Addition: About 0.75 mL of the test solvent is added to the test tube.[5]
- Mixing: The mixture is vigorously agitated (e.g., by flicking the test tube, using a vortex mixer, or stirring with a glass rod) for approximately 60 seconds.[1]
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. If the solid has completely disappeared, it is considered soluble. If it remains

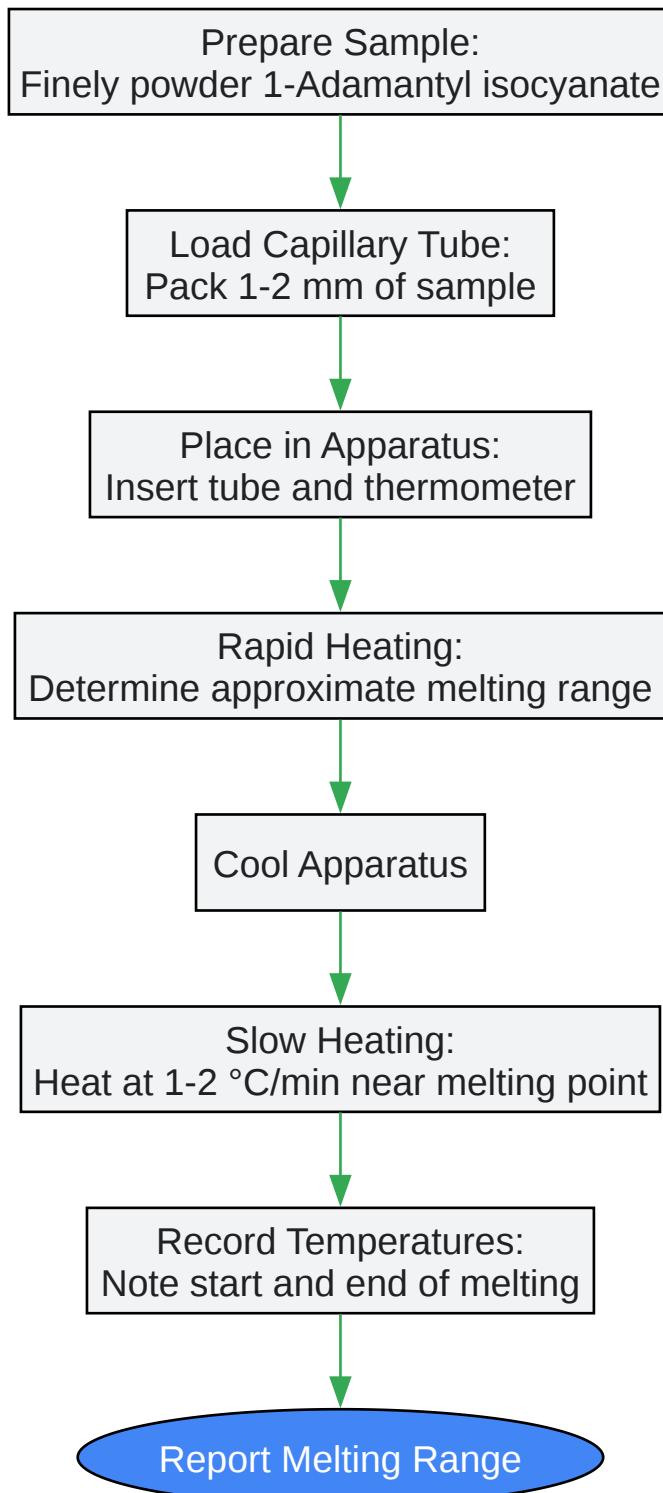
undissolved or only partially dissolves, it is classified as insoluble or sparingly soluble, respectively.[\[1\]](#)

- Repeat: The procedure is repeated for each solvent to be tested.

Visualizations

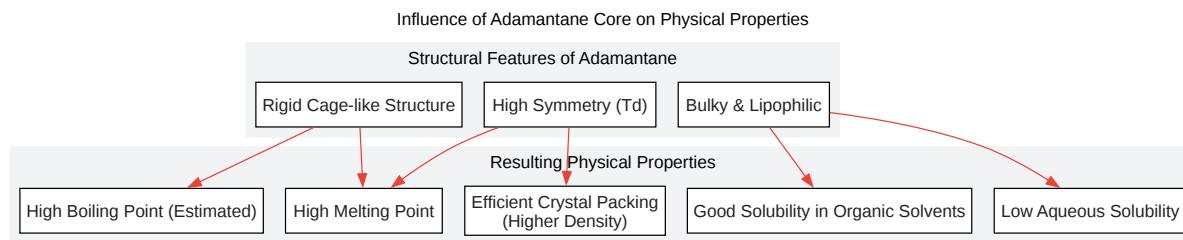
Experimental Workflow: Melting Point Determination

Workflow for Melting Point Determination

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Caption: A typical experimental workflow for determining the melting point of a solid organic compound.

Logical Relationship: Influence of Adamantane Structure on Physical Properties

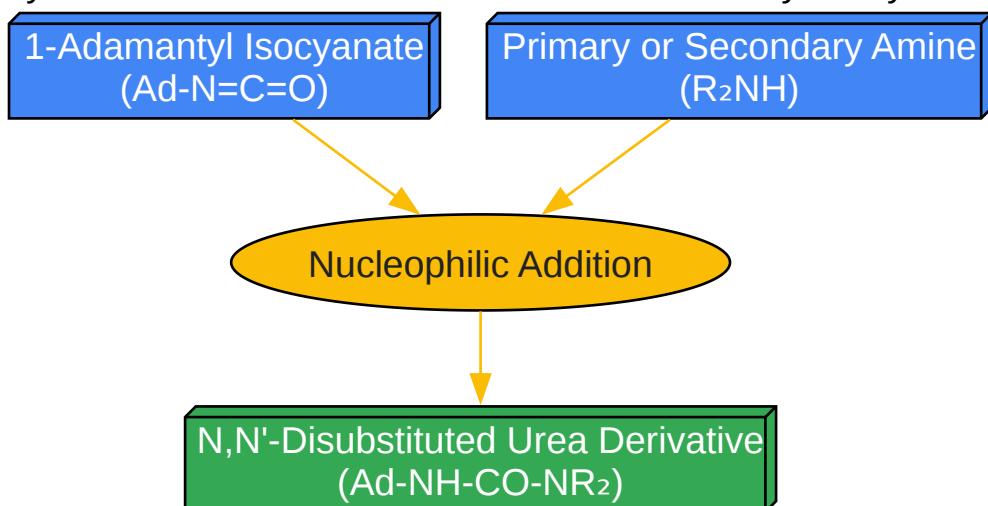


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Caption: The relationship between the adamantane structure and the resulting physical properties.

Reaction Pathway: Synthesis of a Urea Derivative

Synthesis of a Urea Derivative from 1-Adamantyl Isocyanate

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Caption: A general reaction pathway for the synthesis of urea derivatives.

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